

# 3-Chloro-2,6-dimethoxy-5-nitrobenzoic Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name:	3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid
Cat. No.:	B068508

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the chemical properties, synthesis, and spectral characteristics of **3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid**. This document is intended to serve as a critical resource for researchers and professionals engaged in chemical synthesis and drug development.

## Core Chemical Properties

**3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid** is a substituted aromatic carboxylic acid with the molecular formula  $C_9H_8ClNO_6$  and a molecular weight of 261.62 g/mol .<sup>[1]</sup> Its chemical structure features a benzene ring substituted with a carboxylic acid group, a chlorine atom, two methoxy groups, and a nitro group. The strategic placement of these functional groups imparts specific reactivity and physical characteristics to the molecule, making it a compound of interest in synthetic organic chemistry.

## Physical and Chemical Data Summary

A compilation of the key physical and chemical properties of **3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid** is presented below. These values are essential for its handling, characterization, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>8</sub> CINO <sub>6</sub>	<a href="#">[1]</a>
Molecular Weight	261.62 g/mol	<a href="#">[1]</a>
CAS Number	175135-56-5	<a href="#">[2]</a>
Melting Point	129 °C	<a href="#">[1]</a>
Boiling Point (Predicted)	428.0 ± 45.0 °C	<a href="#">[1]</a>
Density (Predicted)	1.505 ± 0.06 g/cm <sup>3</sup>	<a href="#">[1]</a>
pKa (Predicted)	2.79 ± 0.29	<a href="#">[1]</a>

## Synthesis and Purification

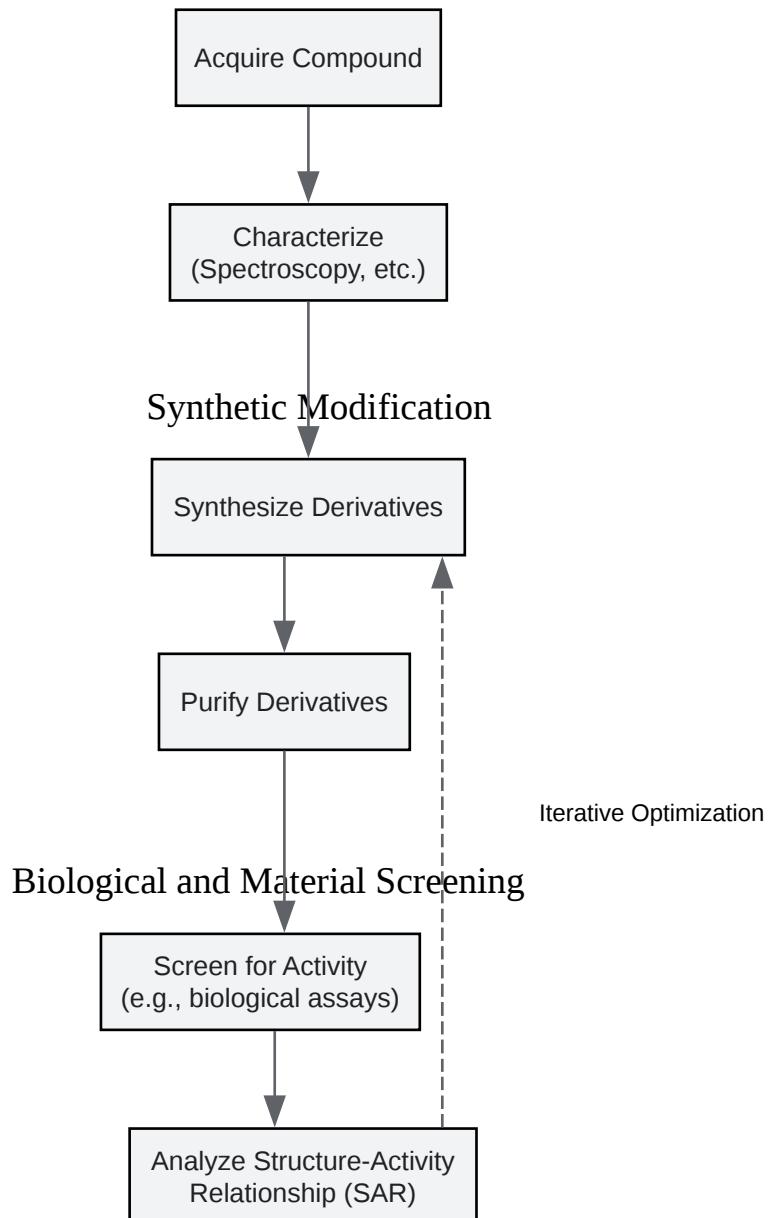
While a specific, detailed experimental protocol for the synthesis of **3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid** is not readily available in the surveyed literature, a logical synthetic approach can be conceptualized based on established organic chemistry principles. A plausible route would involve the nitration of a pre-existing substituted benzoic acid derivative. The purification of the final product would likely involve standard techniques such as recrystallization to achieve the desired purity.

## Logical Synthesis Pathway

A potential synthetic pathway for **3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid** is outlined below. This proposed scheme serves as a theoretical framework for its laboratory preparation.



## Compound Acquisition and Characterization



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## References

- 1. rsc.org [rsc.org]
- 2. 175135-56-5 Cas No. | 3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid | Apollo [store.apolloscientific.co.uk]
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